

A Comprehensive Technical Guide to 2-Bromo-3-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-3-methyl-5-nitropyridine

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a key building block in modern organic synthesis, **2-Bromo-3-methyl-5-nitropyridine** occupies a critical role in the development of novel pharmaceuticals and agrochemicals. Its unique trifunctionalized pyridine core, featuring a strategically placed bromine atom, a methyl group, and a nitro group, offers a versatile platform for a wide array of chemical transformations. This guide, intended for the discerning researcher and development scientist, moves beyond a simple recitation of facts. It aims to provide a deeper understanding of the causality behind its properties and reactivity, thereby empowering more informed and innovative applications. We will delve into its physical and chemical characteristics, explore its reactivity through the lens of its functional groups, and provide practical insights into its handling and synthesis.

Section 1: Core Physicochemical Properties

A thorough understanding of a compound's physical properties is fundamental to its effective application in research and development. These properties dictate crucial experimental parameters, from solvent selection to reaction temperature and purification strategies.

Structural and General Properties

2-Bromo-3-methyl-5-nitropyridine is a crystalline solid at ambient temperature, typically appearing as a light yellow to light brown substance.^[1] The specific color can be an indicator of purity, with purer samples tending towards the lighter end of the spectrum.

Property	Value	Source
CAS Number	23132-21-0	^[2]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	^[1] ^[2]
Molecular Weight	217.02 g/mol	^[1] ^[2]
Appearance	Solid (light yellow to light brown)	^[1]
IUPAC Name	2-bromo-3-methyl-5-nitropyridine	^[2]

Thermal Properties and Solubility

The melting and boiling points are critical for predicting phase transitions and setting appropriate temperature ranges for reactions and purification.

Property	Value	Source
Melting Point	57-58°C	^[3] ^[4]
Boiling Point	305.1 ± 37.0 °C (Predicted)	^[3] ^[4]
Density	1.709 ± 0.06 g/cm ³ (Predicted)	^[4]

The solubility profile of **2-Bromo-3-methyl-5-nitropyridine** is characteristic of many functionalized organic molecules. It exhibits poor solubility in water due to the predominantly hydrophobic nature of the brominated and methylated pyridine ring.^[1] However, it demonstrates good solubility in common organic solvents such as methanol, dichloromethane, and chloroform, which is advantageous for its use in a variety of organic reactions.^[1]^[3]^[4]

Section 2: Spectroscopic Signature

The unique arrangement of atoms and functional groups in **2-Bromo-3-methyl-5-nitropyridine** gives rise to a distinct spectroscopic fingerprint, which is invaluable for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The proton (^1H) and carbon-13 (^{13}C) NMR spectra of **2-Bromo-3-methyl-5-nitropyridine** provide definitive confirmation of its structure.

^1H NMR (400MHz, CDCl_3):

- δ 9.04 (d, J = 2.7Hz, 1H)
- δ 8.29 (d, J = 2.5Hz, 1H)
- δ 2.54 (s, 3H)[3]

^{13}C NMR (126 MHz, CDCl_3):

- δ 150.65
- δ 142.47
- δ 136.76
- δ 132.75
- δ 22.20[3]

Section 3: Chemical Reactivity and Synthetic Utility

The synthetic versatility of **2-Bromo-3-methyl-5-nitropyridine** stems from the distinct reactivity of its three functional groups. The interplay of these groups allows for a range of selective transformations, making it a valuable intermediate in multi-step syntheses.[5]

The Role of the Functional Groups

- **Bromine Atom:** The bromine at the 2-position is susceptible to nucleophilic aromatic substitution, enabling the introduction of a wide variety of nucleophiles such as amines and alkoxides.[1][5] This reactivity is fundamental to its use in constructing more complex molecular architectures.
- **Nitro Group:** As a strong electron-withdrawing group, the nitro group at the 5-position significantly influences the electronic properties of the pyridine ring, deactivating it towards electrophilic substitution.[5] Conversely, it can be readily reduced to an amino group, opening up a plethora of further derivatization possibilities, such as diazotization and coupling reactions.[5]
- **Methyl Group:** The methyl group at the 3-position is relatively stable but can undergo oxidation under specific conditions.[5]

Key Synthetic Transformations

The strategic positioning of these functional groups allows for a diverse range of chemical reactions, making **2-Bromo-3-methyl-5-nitropyridine** a cornerstone in the synthesis of pharmaceuticals and agrochemicals.[5]

Caption: Key synthetic transformations of **2-Bromo-3-methyl-5-nitropyridine**.

Section 4: Synthesis Protocol

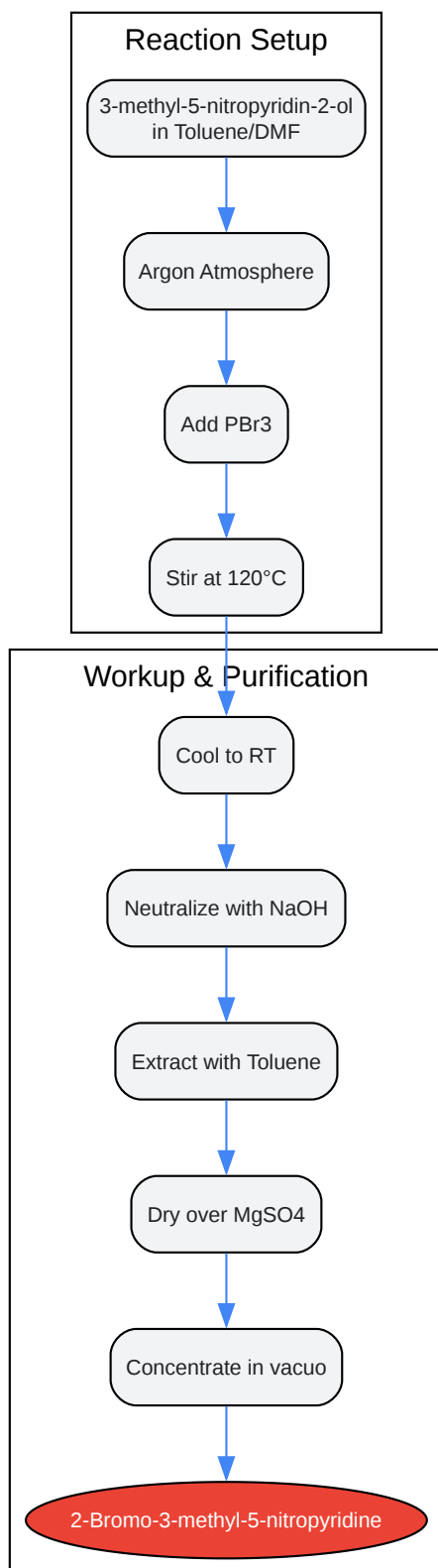
A common and effective method for the synthesis of **2-Bromo-3-methyl-5-nitropyridine** starts from 3-methyl-5-nitropyridin-2(1H)-one. This protocol highlights the careful control of reaction conditions necessary for achieving high yields and purity.[3][5]

Experimental Procedure

- **Reactant Preparation:** A sample of 3-methyl-5-nitropyridin-2-ol (e.g., 1.44 g, 9.34 mmol) is placed in a pressure vessel and dissolved in a solvent mixture of toluene/DMF (10:1 v/v; 15 mL).[3]
- **Inert Atmosphere:** The vessel is sealed, and the atmosphere is replaced with an inert gas such as argon.[3]

- Reagent Addition: Phosphorus tribromide (PBr_3) (e.g., 1.32 mL, 14.0 mmol) is added via syringe.[3]
- Reaction Conditions: The reaction mixture is stirred at 120°C for 20 minutes.[3]
- Workup:
 - The mixture is cooled to room temperature.
 - It is then neutralized with a 3M NaOH solution.
 - The product is extracted with toluene (3 x 15 mL).[3]
- Purification: The combined organic phases are dried with anhydrous magnesium sulfate and concentrated under vacuum to yield the target product.[3]

This procedure typically results in a high yield (e.g., 99%) of **2-bromo-3-methyl-5-nitropyridine** as an orange solid.[3]



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Caption: A typical laboratory workflow for the synthesis of **2-Bromo-3-methyl-5-nitropyridine**.

Section 5: Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Bromo-3-methyl-5-nitropyridine** is not readily available, the safety precautions for structurally related compounds provide essential guidance for its handling. Compounds such as 2-bromo-5-nitropyridine are classified as causing skin and serious eye irritation, and may cause respiratory irritation.^[6]^[7]

Hazard Classification and Precautionary Measures

Based on analogous compounds, **2-Bromo-3-methyl-5-nitropyridine** should be handled with care, assuming it may be harmful if swallowed, in contact with skin, or if inhaled.^[7]

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.^[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.^[7]^[8]
 - Skin Protection: Wear protective gloves and a lab coat.^[7]^[8]
 - Respiratory Protection: If dusts are generated, use a NIOSH/MSHA-approved respirator.^[7]
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.^[6]^[8] Wash hands thoroughly after handling.^[8]
- Storage: Store in a cool, dry, and well-ventilated place under an inert atmosphere (nitrogen or argon) at 2-8°C.^[3]^[4] Keep the container tightly closed.

First Aid Measures

In case of exposure, the following first aid measures are recommended:

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen.^[6]
- Following Skin Contact: Take off contaminated clothing immediately and wash off with soap and plenty of water.^[6]

- Following Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][7]
- Following Ingestion: Rinse mouth with water. Do not induce vomiting.[6]

In all cases of significant exposure or if symptoms persist, seek immediate medical attention.

Conclusion

2-Bromo-3-methyl-5-nitropyridine is a compound of significant interest and utility in the fields of medicinal chemistry and materials science. Its well-defined physical properties, predictable reactivity, and established synthetic routes make it an invaluable tool for the modern chemist. By understanding the interplay of its functional groups and adhering to appropriate safety protocols, researchers can fully harness the synthetic potential of this versatile building block to drive innovation and discovery.

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